

Technical Monograph: 5-Bromo-2-(dimethoxymethyl)pyridine

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Compound of Interest

Compound Name: 5-Bromo-2-(dimethoxymethyl)pyridine
Cat. No.: B8202369

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Executive Summary

5-Bromo-2-(dimethoxymethyl)pyridine is a bifunctional pyridine building block characterized by orthogonal reactivity profiles. It features a reactive aryl bromide at the C5 position and a chemically stable dimethyl acetal at the C2 position.

For medicinal chemists, this compound serves as a "masked" equivalent of 5-bromo-2-pyridinecarboxaldehyde. The acetal functionality protects the electrophilic aldehyde from nucleophilic attack or oxidation during organometallic transformations (e.g., Suzuki-Miyaura or Buchwald-Hartwig couplings) occurring at the C5-bromide. Once the carbon skeleton is constructed, the acetal can be quantitatively hydrolyzed to reveal the aldehyde for downstream diversification (reductive amination, Wittig olefination). This guide details the physicochemical profile, synthesis, and validated experimental protocols for utilizing this intermediate in high-value drug discovery workflows.^{[1][2]}

Chemical Profile & Properties^{[1][3][4][5][6][7][8][9]}

Property	Specification
CAS Number	1150632-94-2
IUPAC Name	5-Bromo-2-(dimethoxymethyl)pyridine
Synonyms	5-Bromo-2-pyridinecarboxaldehyde dimethyl acetal
Molecular Formula	C ₈ H ₁₀ BrNO ₂
Molecular Weight	232.08 g/mol
Appearance	Viscous colorless to pale yellow liquid or low-melting solid
Solubility	Soluble in DCM, THF, MeOH, EtOAc; sparingly soluble in water
Storage	2–8°C under inert atmosphere (Ar/N ₂); Moisture sensitive
SMILES	<chem>COC(C1=NC=C(Br)C=C1)OC</chem>

Strategic Utility: The "Protect-Couple-Deprotect" Strategy

The primary value of CAS 1150632-94-2 lies in its ability to circumvent the incompatibility of free aldehydes with basic or nucleophilic reagents.

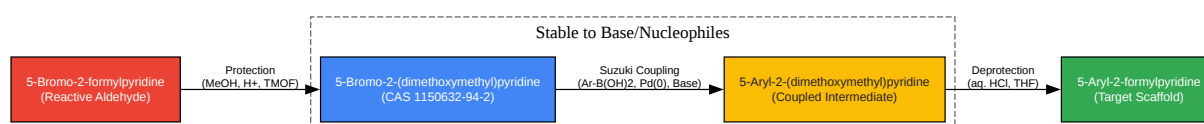
Orthogonal Reactivity

- C5-Bromine (The Handle): The electron-deficient pyridine ring facilitates oxidative addition of Palladium(0), making the C5-Br bond highly reactive in cross-coupling reactions.
- C2-Acetal (The Shield): Unlike the free aldehyde, the dimethyl acetal is stable to:
 - Basic conditions (e.g., K₂CO₃, Cs₂CO₃ used in Suzuki coupling).
 - Nucleophiles (e.g., Grignard reagents, amines).

- Reducing agents (e.g., NaBH_4 , if controlled).

Workflow Visualization

The following diagram illustrates the standard workflow for utilizing this scaffold in library generation.



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Figure 1: The "Protect-Couple-Deprotect" workflow allows the installation of complex aryl groups at C5 before revealing the sensitive C2 aldehyde.

Synthesis & Manufacturing

While commercially available, the compound is often synthesized in-house to ensure freshness, as acetals can degrade over time if exposed to moisture.

Validated Synthesis Route

Precursor: 5-Bromo-2-pyridinecarboxaldehyde (CAS 31181-90-5). Reagents: Methanol (solvent/reactant), Trimethyl Orthoformate (TMOF, water scavenger), p-Toluenesulfonic acid (PTSA, catalyst).

Mechanism: The acid catalyst protonates the aldehyde carbonyl, facilitating the attack of methanol. TMOF drives the equilibrium forward by irreversibly reacting with the water by-product to form methanol and methyl formate.

Experimental Protocols

Protocol A: Synthesis of 5-Bromo-2-(dimethoxymethyl)pyridine

Use this protocol to generate fresh material from the aldehyde precursor.

- Setup: Charge a dry round-bottom flask with 5-bromo-2-pyridinecarboxaldehyde (10.0 g, 53.8 mmol).
- Solvent: Add anhydrous Methanol (100 mL) and Trimethyl Orthoformate (TMOF) (17.6 mL, 3.0 equiv).
- Catalyst: Add p-Toluenesulfonic acid monohydrate (PTSA) (0.51 g, 5 mol%).
- Reaction: Reflux the mixture under Nitrogen for 4–6 hours. Monitor by TLC (the acetal is typically less polar than the aldehyde) or ^1H NMR (disappearance of aldehyde proton at ~ 10.0 ppm; appearance of acetal methoxy singlet at ~ 3.4 ppm).
- Workup: Cool to room temperature. Quench with saturated aqueous NaHCO_3 (50 mL). Concentrate in vacuo to remove MeOH.
- Extraction: Extract the aqueous residue with EtOAc (3 x 50 mL). Wash combined organics with Brine, dry over Na_2SO_4 , and concentrate.^[2]
- Purification: If necessary, purify via vacuum distillation or flash chromatography (SiO_2 , Hexane/EtOAc) to yield the product as a pale yellow oil.

Protocol B: Suzuki-Miyaura Cross-Coupling

Standard conditions for coupling aryl boronic acids to the C5 position.

- Reagents: Combine CAS 1150632-94-2 (1.0 equiv), Aryl Boronic Acid (1.2 equiv), and K_2CO_3 (2.0 equiv) in a reaction vial.
- Solvent: Add 1,4-Dioxane/Water (4:1 ratio). Degas by bubbling Nitrogen for 10 minutes.
- Catalyst: Add $\text{Pd}(\text{dppf})\text{Cl}_2$ ^[3]·DCM (5 mol%) or $\text{Pd}(\text{PPh}_3)_4$ (5 mol%).
- Reaction: Heat to 90°C for 12–16 hours under inert atmosphere.

- Validation: Monitor by LC-MS. The acetal group should remain intact (M+H peak will correspond to the coupled acetal).
 - Troubleshooting: If acetal hydrolysis is observed during coupling (formation of aldehyde), ensure the basicity of the reaction is maintained and minimize reaction time.

Protocol C: Acetal Deprotection (Aldehyde Release)

Unmasking the aldehyde for final diversification.

- Dissolution: Dissolve the coupled acetal intermediate in THF (10 volumes).
- Hydrolysis: Add 1N or 2N aqueous HCl (5 volumes).
- Reaction: Stir at room temperature for 1–3 hours.
 - Note: Pyridine acetals hydrolyze rapidly. Heating is rarely required and may cause degradation.
- Workup: Neutralize carefully with saturated NaHCO₃ solution. Extract with DCM or EtOAc.
- Result: The product is the 5-substituted-2-pyridinecarboxaldehyde.

Handling & Safety (SDS Summary)

Hazard Class	H-Codes	Precaution
Skin Irritation	H315	Wear nitrile gloves; wash thoroughly after handling.
Eye Irritation	H319	Wear safety glasses with side shields.
STOT-SE	H335	Use in a fume hood; avoid inhaling vapors/mist.

Stability Note: Acetals are acid-sensitive. Do not store near acidic vapors (e.g., HCl, Acetic Acid). Store in a tightly sealed container at 2–8°C to prevent slow hydrolysis by atmospheric moisture.

References

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